

The Dark Triad vs. the Light Triad: A Comparative Analysis for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Triad*

Cat. No.: *B1167595*

[Get Quote](#)

A comprehensive guide to the contrasting personality constellations of the Dark **Triad** (Narcissism, Machiavellianism, and Psychopathy) and the Light **Triad** (Kantianism, Humanism, and Faith in Humanity), presenting quantitative comparisons, experimental protocols, and conceptual models to inform research and professional applications.

This guide provides an objective comparison of the Dark **Triad** and the Light **Triad** personality constructs, tailored for researchers, scientists, and drug development professionals. The content is based on seminal and recent research in the field, offering a structured overview of their characteristics, inter-correlations, and relationships with broader personality frameworks and life outcomes.

Defining the Triads: A Conceptual Overview

The Dark **Triad** refers to a constellation of three socially aversive personality traits: narcissism, characterized by grandiosity and entitlement; Machiavellianism, marked by manipulativeness and cynicism; and psychopathy, distinguished by a lack of empathy and impulsivity.^[1] These traits are conceptually distinct but often overlap, sharing a common core of callousness and interpersonal antagonism.^[1]

In contrast, the Light **Triad**, proposed by Kaufman and colleagues in 2019, comprises three prosocial traits: Kantianism, the tendency to treat people as ends in themselves rather than as a means to an end; Humanism, a belief in the inherent dignity and worth of each individual; and Faith in Humanity, a belief in the fundamental goodness of people.^[2] The Light **Triad** is

presented not merely as the opposite of the Dark **Triad** but as a distinct construct representing a loving and beneficent orientation towards others.[\[3\]](#)

Quantitative Comparison of the Triads

The following tables summarize the correlations between the Dark **Triad** and Light **Triad** traits and their associations with the Big Five personality traits and various life outcomes, as reported in foundational research.

Table 1: Inter-Correlations of the Dark **Triad** and Light **Triad** Subscales

Machiavellianism	Narcissism	Psychopathy	Dark Triad (Total)	
Kantianism	-0.52	-0.19	-0.47	-0.48
Humanism	-0.49	-0.15	-0.43	-0.44
Faith in Humanity	-0.56	-0.18	-0.45	-0.49
Light Triad (Total)	-0.61	-0.21	-0.53	-0.56

Data sourced from Kaufman et al. (2019). All correlations are statistically significant ($p < 0.01$).

Table 2: Correlations with the Big Five Personality Traits

Light Triad	Dark Triad
Openness to Experience	0.38
Conscientiousness	-0.25
Extraversion	0.28
Agreeableness	-0.45
Neuroticism	0.09

Data sourced from Kaufman et al. (2019). All correlations are statistically significant ($p < 0.01$).

Table 3: Correlations with Life Outcomes and Psychological Characteristics

Light Triad	Dark Triad
Life Satisfaction	0.43
Curiosity	0.44
Self-Esteem	0.37
Empathy	0.46
Compassion	0.35
Anxiety	-0.18
Depression	-0.24
Aggression	-0.29
Selfishness	-0.26

Data sourced from Kaufman et al. (2019). All correlations are statistically significant ($p < 0.01$).

Experimental Protocols for Assessment

Accurate assessment of the Dark and Light **Triads** is crucial for research validity. The most commonly used brief measures are the Short Dark **Triad** (SD3) and the Light **Triad** Scale (LTS).

The Short Dark Triad (SD3)

The SD3 is a 27-item self-report questionnaire developed by Jones and Paulhus (2014) to measure Machiavellianism, narcissism, and psychopathy.^[4]

Administration:

- The questionnaire consists of 27 statements.
- Participants rate their agreement with each statement on a 5-point Likert scale, ranging from 1 (Strongly Disagree) to 5 (Strongly Agree).

- The items should be presented in a randomized order to mitigate response bias.

Scoring:

- The scale is divided into three 9-item subscales for Machiavellianism, Narcissism, and Psychopathy.
- Certain items are reverse-scored before analysis.
- The score for each subscale is the mean of the ratings for its 9 items. A total Dark **Triad** score can be calculated by averaging the three subscale scores.

Items:

- Machiavellianism: Includes items such as "It's not wise to tell your secrets." and "I like to use clever manipulation to get my way."[\[5\]](#)
- Narcissism: Includes items like "People see me as a natural leader." and "I insist on getting the respect I deserve."[\[5\]](#)
- Psychopathy: Includes items such as "Payback needs to be quick and nasty." and "People often say I'm out of control."[\[5\]](#)

The Light Triad Scale (LTS)

The LTS is a 12-item self-report questionnaire developed by Kaufman, Yaden, Hyde, and Tsukayama (2019) to measure Kantianism, Humanism, and Faith in Humanity.[\[2\]](#)

Administration:

- The questionnaire consists of 12 statements.
- Participants rate their agreement with each statement on a 5-point Likert scale, from 1 (Strongly Disagree) to 5 (Strongly Agree).
- Randomized presentation of items is recommended.

Scoring:

- The scale is composed of three 4-item subscales for Kantianism, Humanism, and Faith in Humanity.
- The score for each subscale is the mean of the ratings for its 4 items. A total Light **Triad** score is the average of the three subscale scores.

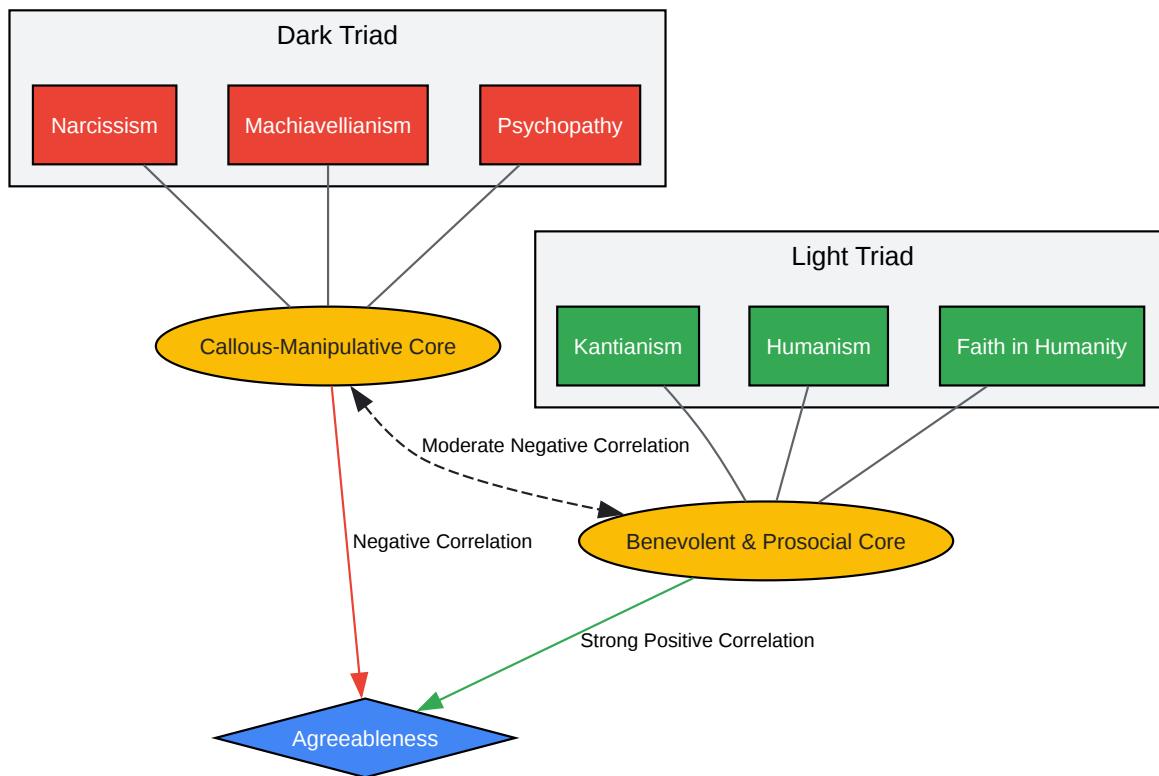
Items:

- Kantianism: Includes items such as "I prefer honesty over charm." and "I don't like to use manipulation to get my way."[\[6\]](#)
- Humanism: Includes items like "I enjoy listening to people from all walks of life." and "I tend to treat others as valuable."[\[6\]](#)
- Faith in Humanity: Includes items such as "I tend to see the best in people." and "I tend to trust that other people will deal fairly with me."[\[6\]](#)

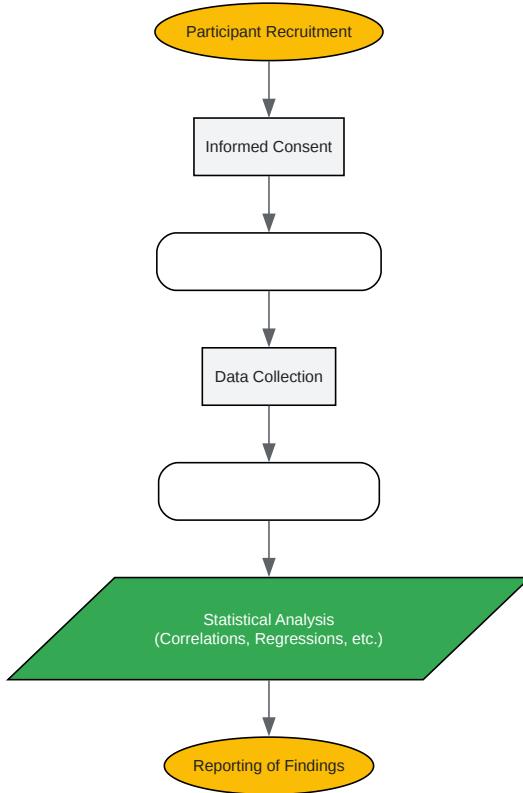
Conceptual Models and Relationships

The following diagrams illustrate the conceptual relationships between the Dark and Light **Triads** and their assessment workflow.

Conceptual Overlap and Distinction



Assessment Workflow for Dark and Light Triad Research

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Dark triad - Wikipedia [en.wikipedia.org]
- 2. The Light vs. Dark Triad of Personality: Contrasting Two Very Different Profiles of Human Nature - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. scottbarrykaufman.com [scottbarrykaufman.com]
- 4. Introducing the short Dark Triad (SD3): a brief measure of dark personality traits - PubMed [pubmed.ncbi.nlm.nih.gov]

- 5. www2.psych.ubc.ca [www2.psych.ubc.ca]
- 6. realkm.com [realkm.com]
- To cite this document: BenchChem. [The Dark Triad vs. the Light Triad: A Comparative Analysis for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1167595#the-dark-triad-vs-the-light-triad-a-comparative-analysis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com